

Applications of Naphthol AS-D Acetate in Leukocyte Cytochemistry: Application Notes and Protocols

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Compound of Interest

Compound Name: Naphthol AS-D acetate

Cat. No.: B1587602

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Introduction

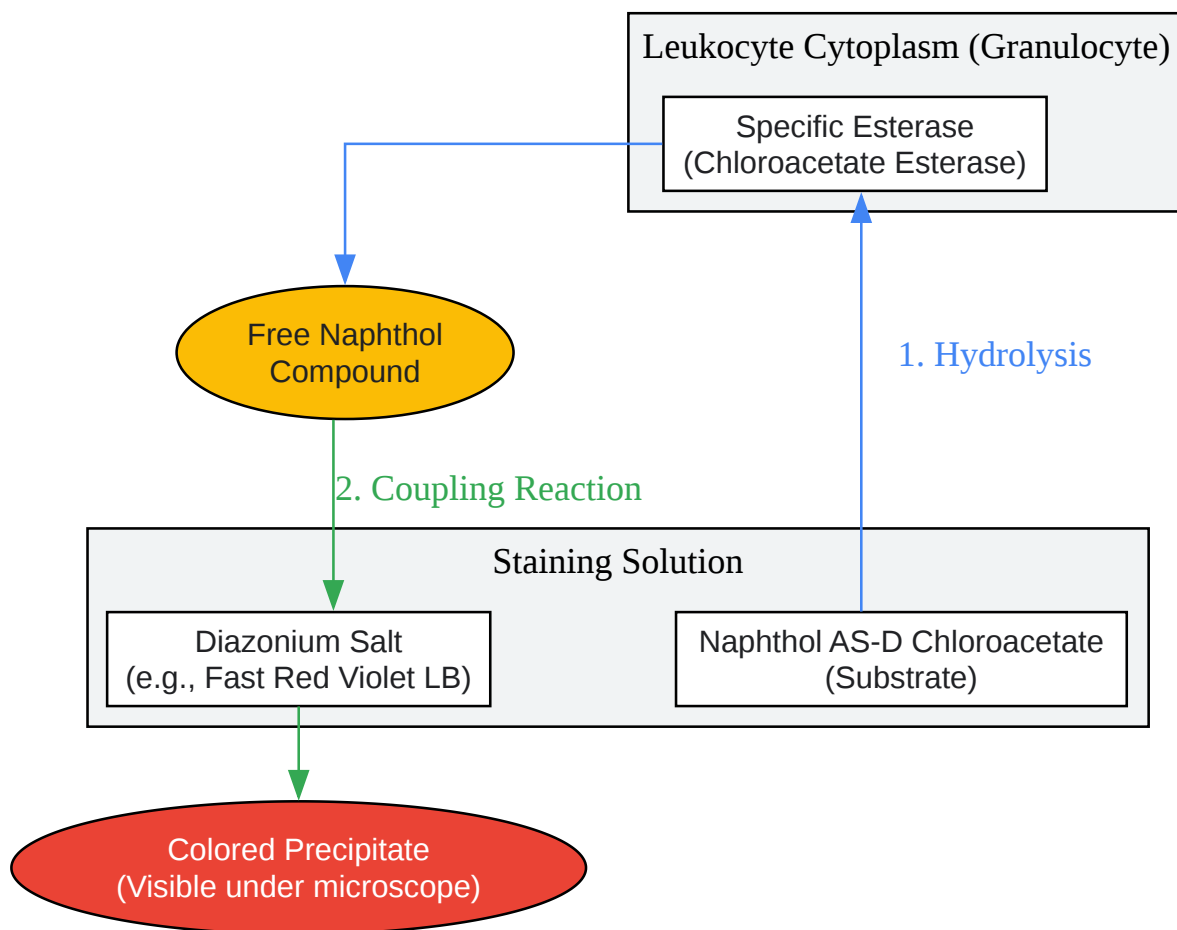
Naphthol AS-D acetate is a key substrate in cytochemical staining techniques used to identify and differentiate leukocyte populations, particularly in hematology and pathology. The most prominent application is in the Naphthol AS-D Chloroacetate Esterase (NASDCE) stain, often referred to as the "specific esterase" stain. This method is instrumental in distinguishing cells of the granulocytic lineage, which are positive, from those of the monocytic lineage, which are typically negative or show only weak activity. This differentiation is critical for the diagnosis and classification of various hematologic disorders, including acute leukemias.

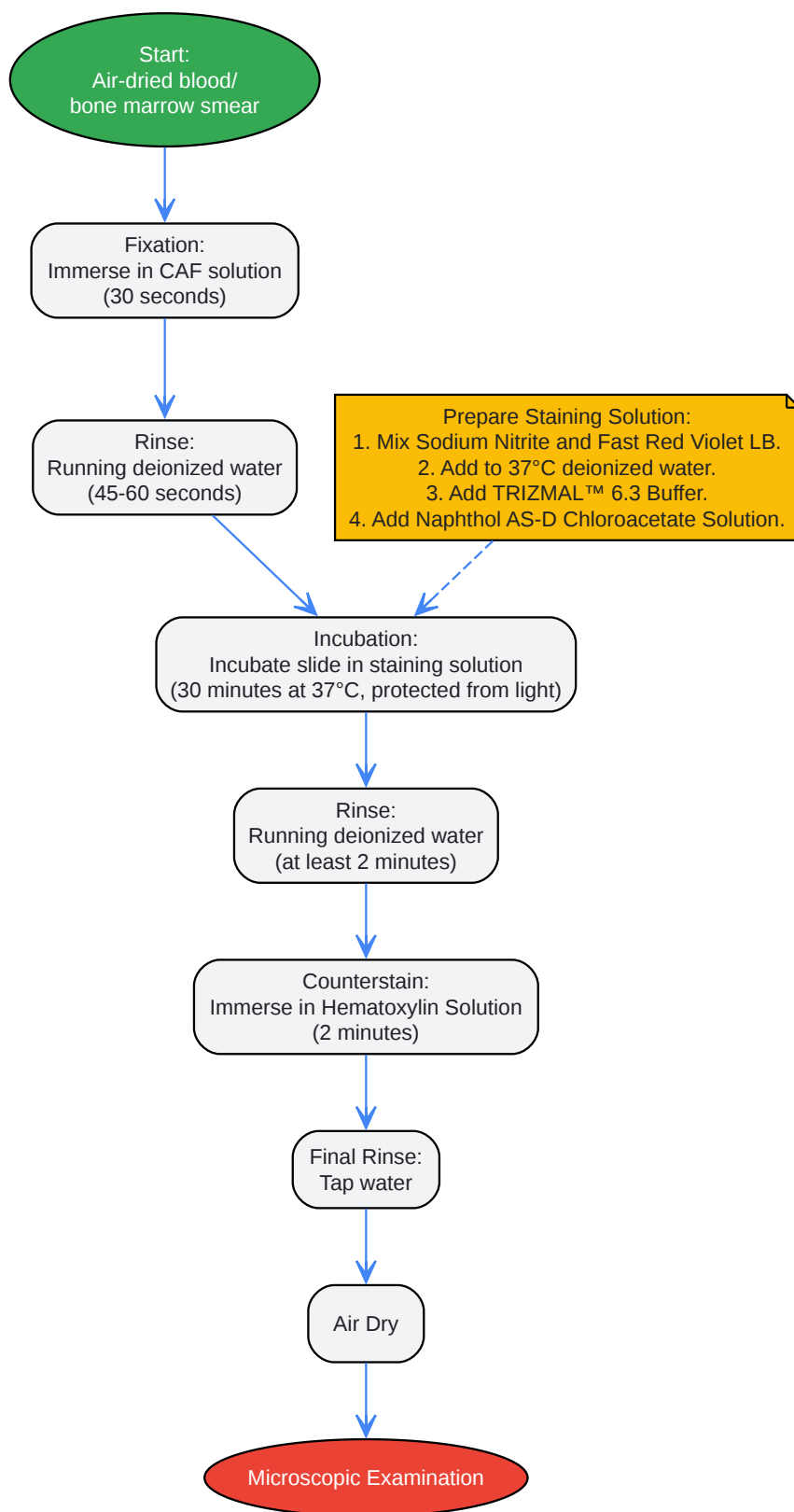
The enzymatic reaction involves the hydrolysis of Naphthol AS-D chloroacetate by cellular esterases. The liberated naphthol compound then couples with a diazonium salt, forming a brightly colored precipitate at the site of enzyme activity, which can be visualized under a microscope.

Principle of the Cytochemical Reaction

The fundamental principle of the Naphthol AS-D chloroacetate esterase stain is a two-step enzymatic reaction. First, the specific esterase present in the cytoplasm of granulocytes hydrolyzes the substrate, Naphthol AS-D chloroacetate. This releases a free naphthol

compound. Subsequently, this liberated naphthol immediately couples with a diazonium salt present in the staining solution to form a highly colored, insoluble precipitate at the location of the enzyme. This colored deposit allows for the microscopic identification of enzyme-positive cells.





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